

Application Notes and Protocols for Cell-based Assays Using Fabp4-IN-2

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Compound of Interest

Compound Name: *Fabp4-IN-2*

Cat. No.: *B12384403*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fatty Acid-Binding Protein 4 (FABP4), also known as aP2, is a critical intracellular lipid chaperone predominantly expressed in adipocytes and macrophages. It plays a pivotal role in lipid metabolism, insulin sensitivity, and inflammatory signaling pathways. Dysregulation of FABP4 is associated with a range of metabolic disorders, including obesity, type 2 diabetes, and atherosclerosis, as well as certain cancers. **Fabp4-IN-2** is a selective inhibitor of FABP4, offering a valuable tool for investigating the therapeutic potential of targeting this protein. These application notes provide detailed protocols for utilizing **Fabp4-IN-2** in relevant cell-based assays to explore its biological activity.

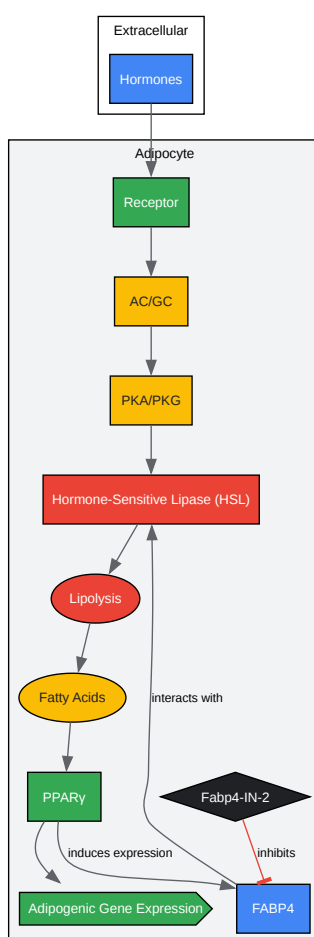
Fabp4-IN-2: A Selective FABP4 Inhibitor

Fabp4-IN-2 is a potent and selective inhibitor of FABP4, demonstrating significant promise for research and drug development. Its key properties are summarized below.

Property	Value	Reference
Molecular Formula	C22H14ClF3O3	[1]
Molecular Weight	418.79	[1]
Ki for human FABP4	0.51 μ M	[1]
Ki for human FABP3	33.01 μ M	[1]
Primary Indication	Research of inflammation-related diseases.	[1]

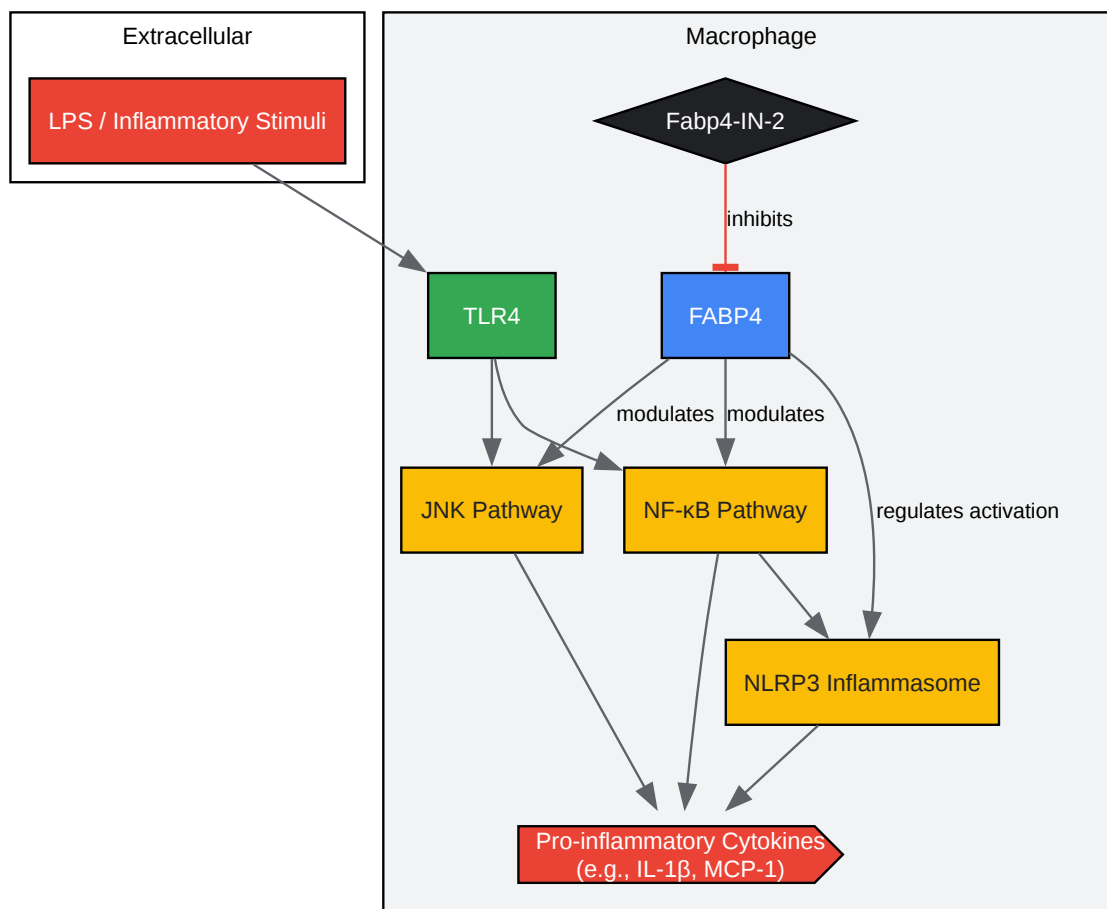
Signaling Pathways Involving FABP4

FABP4 is a key node in integrating metabolic and inflammatory signals. It interacts with several critical pathways within adipocytes and macrophages. Understanding these pathways is essential for designing and interpreting cell-based assays.



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Caption: Simplified FABP4 signaling in adipocytes.



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Caption: FABP4-mediated inflammatory signaling in macrophages.

Experimental Protocols

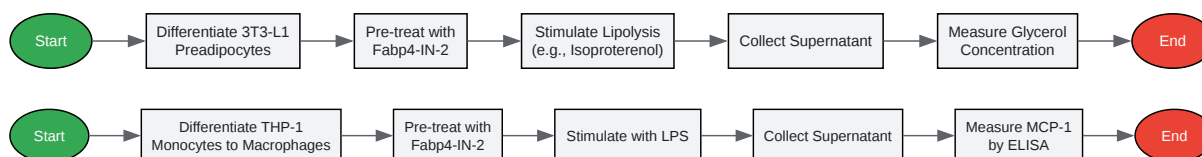
Inhibition of Lipolysis in 3T3-L1 Adipocytes

Objective: To determine the efficacy of **Fabp4-IN-2** in inhibiting hormone-stimulated lipolysis in mature adipocytes.

Principle: Lipolysis, the breakdown of triglycerides into glycerol and free fatty acids, is a key function of adipocytes. FABP4 is involved in this process through its interaction with hormone-

sensitive lipase (HSL). Inhibition of FABP4 is expected to reduce the rate of lipolysis. This can be quantified by measuring the amount of glycerol released into the cell culture medium.

Workflow:



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References

- 1. medchemexpress.com [medchemexpress.com]
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